

2-Chloro-2'-iodobenzophenone molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-2'-iodobenzophenone

CAS No.: 76049-51-9

Cat. No.: B1611170

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Technical Guide: 2-Chloro-2'-iodobenzophenone A Bifunctional Scaffold for Chemoselective Synthesis[1][2]

Executive Summary

2-Chloro-2'-iodobenzophenone (CAS: 76049-51-9) represents a specialized class of ortho,ortho'-disubstituted diaryl ketones.[1] Unlike its symmetric counterparts, this molecule possesses two distinct halogen handles—chlorine and iodine—positioned in a sterically crowded environment. This unique architecture makes it a high-value scaffold in medicinal chemistry, particularly for chemoselective cross-coupling reactions and as a direct precursor to xanthone-based pharmacophores.

This guide details the physicochemical properties, validated synthesis protocols, and strategic applications of **2-Chloro-2'-iodobenzophenone** in drug discovery workflows.

Part 1: Chemical Identity & Physicochemical Profile

The dual-halogen substitution pattern creates a "reactivity gradient" across the molecule, allowing sequential functionalization.

Table 1: Molecular Specifications

Property	Value	Notes
IUPAC Name	(2-Chlorophenyl)(2-iodophenyl)methanone	
CAS Number	76049-51-9	Specific to the 2,2'-isomer
Molecular Formula	C ₁₃ H ₈ ClIO	
Molecular Weight	342.56 g/mol	
Exact Mass	341.9281	For High-Res MS calibration
Predicted LogP	~4.3	Highly lipophilic; limited aqueous solubility
Physical State	Low-melting solid or viscous oil	Ortho-substituents prevent planar stacking
Reactivity Index	C-I bond < C-Cl bond	Bond Dissociation Energy (BDE) differential enables selectivity

Part 2: Synthesis Strategy (The "Ortho-Ortho" Challenge)

Synthesizing sterically crowded benzophenones via standard Friedel-Crafts acylation often results in low yields or isomerization. The most robust, self-validating protocol utilizes a Grignard addition to a nitrile, which prevents over-addition (a common failure point when using acid chlorides).

Validated Protocol: Grignard-Nitrile Addition

Objective: Synthesis of **2-Chloro-2'-iodobenzophenone** from 2-chlorophenylmagnesium bromide and 2-iodobenzonitrile.

Reagents:

- 2-Chlorophenylmagnesium bromide (1.0 M in THF)
- 2-Iodobenzonitrile (Recrystallized)
- Anhydrous THF
- CuBr (Catalytic, optional for rate enhancement)

Step-by-Step Methodology:

- System Preparation: Flame-dry a 250 mL 3-neck round-bottom flask equipped with a reflux condenser and N₂ inlet.
- Nitrile Solubilization: Dissolve 2-iodobenzonitrile (1.0 eq) in anhydrous THF. Cool to 0°C.^[2]
- Controlled Addition: Add 2-chlorophenylmagnesium bromide (1.1 eq) dropwise over 30 minutes.
 - Critical Control Point: Maintain internal temperature <5°C to prevent benzyne formation or iodine-magnesium exchange (scrambling).
- Imine Formation: Allow the mixture to warm to room temperature and stir for 4–6 hours. The solution will darken as the magnesium imine salt forms.
- Hydrolysis (The Key Step): Cool back to 0°C. Quench with 2M HCl.
 - Mechanism:^[3] The acidic quench hydrolyzes the intermediate imine () directly to the ketone ().
- Workup: Extract with EtOAc (3x). Wash combined organics with brine. Dry over Na₂SO₄.
- Purification: Flash column chromatography (Hexanes/EtOAc gradient).

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Technical Insight: Using the nitrile prevents the formation of the tertiary alcohol (triphenylmethanol derivative), which is the unavoidable byproduct if 2-iodobenzoyl chloride were used.

Part 3: Chemoselective Utility & Applications[4]

The core value of **2-Chloro-2'-iodobenzophenone** lies in its ability to undergo sequential functionalization. The C-I bond is significantly more labile toward oxidative addition by Palladium(0) than the C-Cl bond.

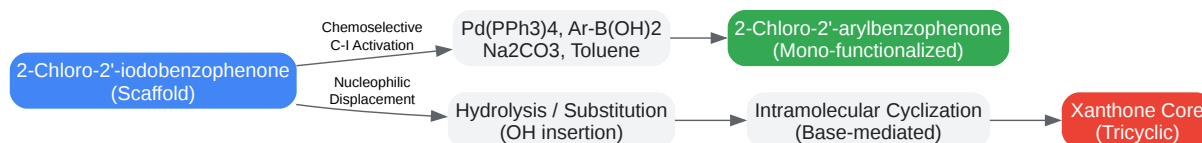
Workflow 1: The "Linchpin" Strategy (Suzuki Coupling)

Researchers can selectively couple the iodine position with a boronic acid, leaving the chlorine intact for a second reaction later. This effectively uses the benzophenone as a linchpin to join two different aryl groups.

Workflow 2: Xanthone Cyclization

The ortho-chloro and ortho-iodo arrangement is a "pre-organized" motif for synthesizing xanthenes (9H-xanthen-9-ones), which are privileged structures in oncology and kinase inhibition.

Diagram 1: Chemoselective Divergence Pathways



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Caption: Divergent synthesis pathways. Top: Selective Suzuki coupling at the C-I bond.^[4]

Bottom: Cyclization to the bioactive xanthone core.

Part 4: Experimental & Safety Considerations

1. Light Sensitivity

The C-I bond is photosensitive. Prolonged exposure to ambient light can lead to homolytic cleavage and liberation of iodine (purple discoloration).

- Protocol: Store the compound in amber vials under Argon at 4°C.

2. Steric Inhibition of Resonance

Due to the bulky chlorine and iodine atoms at the ortho positions, the two phenyl rings cannot achieve planarity with the carbonyl group.

- Analytical Impact: In UV-Vis spectroscopy, the typical transition of benzophenone will be hypsochromically shifted (blue-shifted) and reduced in intensity compared to unsubstituted benzophenone.
- NMR Impact:

C NMR signals for the carbonyl carbon may appear slightly upfield due to the loss of conjugation.

3. Handling Halogenated Waste

This compound contains organic halogens. Do not dispose of in general organic waste; use dedicated halogenated waste streams to prevent corrosion of incinerators and environmental release.

References

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Sources

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